

Technical Support Center: Stability Profiling of 3-(Hydroxymethyl)-5-nitrophenol

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)-5-nitrophenol

CAS No.: 180628-74-4

Cat. No.: B1602078

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Executive Summary & Chemical Context

3-(Hydroxymethyl)-5-nitrophenol (HMNP) is a critical functionalized intermediate often used in the synthesis of antibody-drug conjugates (ADCs) or heterobifunctional linkers. Its stability profile is governed by the interplay between the electron-withdrawing nitro group () and the electron-donating phenolic hydroxyl ().

While the 1,3,5-substitution pattern offers steric stability, this molecule presents three distinct degradation vectors:

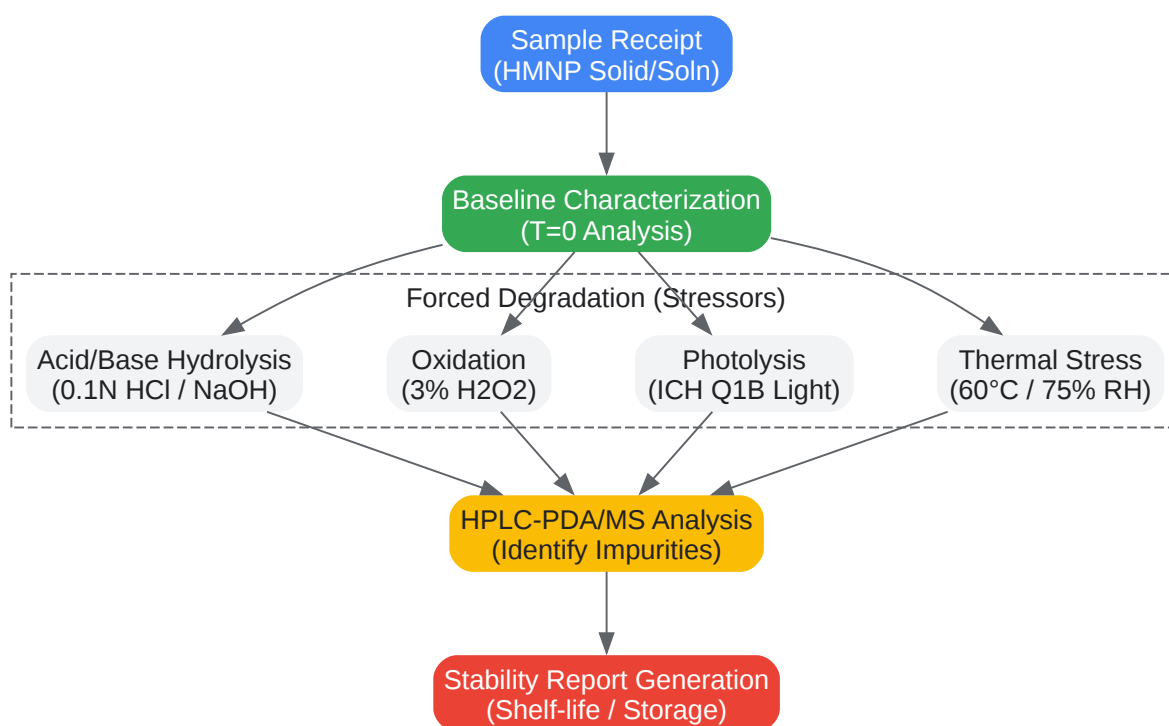
- **Oxidative Dehydrogenation:** The benzylic alcohol is prone to oxidation to 3-formyl-5-nitrophenol.
- **Photolytic Instability:** The nitro-aromatic moiety is susceptible to UV-induced radical formation.

- pH-Dependent Ionization: The nitro group increases the acidity of the phenol (lowering pKa), making it sensitive to basic hydrolysis.

This guide provides a validated framework for stress testing and troubleshooting, adhering to ICH Q1A(R2) standards.

Stability Testing Workflow

The following diagram outlines the logical flow for establishing the stability profile of HMNP, from baseline characterization to data reporting.



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Figure 1: End-to-end stability testing workflow for HMNP, compliant with ICH Q1A(R2) guidelines.

Validated Analytical Protocol (HPLC-UV)

Before initiating stability studies, you must establish a separation method capable of resolving HMNP from its oxidized derivatives (aldehydes/acids).

Method Parameters

Parameter	Condition	Rationale
Column	C18 (e.g., Agilent Zorbax SB-C18), 3.5 μ m, 4.6 x 150 mm	Strong retention of aromatic rings; steric protection against low pH.
Mobile Phase A	0.1% Formic Acid in Water	Acidic pH (~2.7) suppresses phenol ionization (), ensuring sharp peaks.
Mobile Phase B	Acetonitrile (ACN)	ACN provides lower backpressure and better peak shape for nitro-aromatics than Methanol.
Gradient	5% B to 95% B over 20 min	Broad gradient required to capture polar degradation products (acids) and non-polar dimers.
Detection	UV @ 254 nm and 280 nm	The group has strong absorbance at 254 nm; Phenol ring absorbs at 280 nm.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.

Troubleshooting Guide & FAQs

This section addresses specific anomalies observed during the handling and testing of HMNP.

Category A: Chromatographic Issues

Q1: I observe peak tailing for the main HMNP peak. Is the column failing?

Diagnosis: Likely a pH mismatch. Mechanism: The nitro group at position 5 withdraws electrons, making the phenolic hydroxyl at position 1 more acidic (

). If your mobile phase pH is near 6-7, the molecule exists in equilibrium between the neutral phenol and the phenolate anion. Solution: Ensure Mobile Phase A is buffered to pH < 3.0 using Formic Acid or TFA. This forces the molecule into its neutral, protonated state, sharpening the peak.

Q2: A new peak appeared at a shorter retention time (RRT ~0.8) after 24h in solution.

Diagnosis: Oxidative degradation to 3-formyl-5-nitrophenol. Mechanism: The benzylic alcohol group (

) is the most labile moiety. Even trace metal ions or dissolved oxygen can catalyze the oxidation to the aldehyde. Solution:

- Use degassed solvents.
 - Add EDTA (0.1 mM) to the sample diluent to chelate trace metals.
 - Store samples in amber vials at 4°C.
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Category B: Physical Appearance & Stability

Q3: The solid powder has turned from pale yellow to deep orange/brown. Is it compromised?

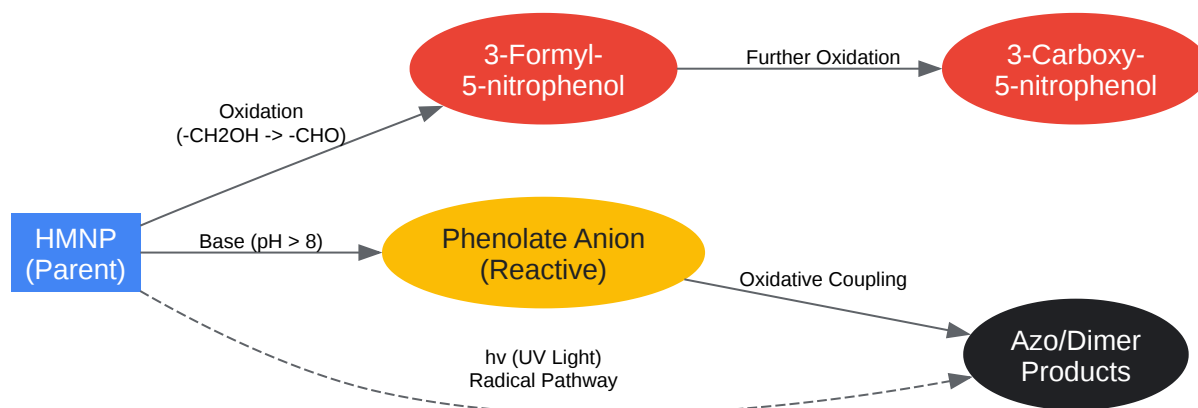
Diagnosis: Photolytic degradation (Nitro-nitrite rearrangement). Mechanism: Nitro-aromatics are notoriously photosensitive. UV exposure causes a radical mechanism where the nitro group rearranges, leading to highly colored azo- or nitroso-coupling products (impurities). Solution: Perform a purity check. If purity is >98%, the color may be superficial. Action: Enforce strict light protection (foil wrap/amber glass) for all future storage.

Q4: Recovery is low (<90%) after basic stress testing (0.1 N NaOH), but no new peaks are seen.

Diagnosis: Formation of insoluble oligomers or deep-UV absorbing species. Mechanism: Under basic conditions, the phenolate ion is electron-rich and can undergo oxidative coupling (similar to polymerization), creating species that may precipitate or elute in the column void/wash. Solution: Check the mass balance. Re-dissolve any precipitate in 100% DMSO and inject. If peaks appear at high retention times, polymerization has occurred.

Degradation Pathway Visualization

Understanding the chemistry of degradation allows for better prediction of impurity profiles.



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Figure 2: Primary degradation pathways of HMNP. Red nodes indicate oxidative impurities; Yellow/Black nodes indicate pH/light-induced degradation.

Storage & Handling Recommendations

Based on the chemical vulnerabilities identified above, the following storage protocol is mandatory to maintain >99% purity.

- **Temperature:** Store at -20°C. The Arrhenius equation suggests degradation rates double for every 10°C increase; freezing halts benzylic oxidation.
- **Atmosphere:** Store under Argon or Nitrogen. Exclusion of oxygen prevents the conversion of the hydroxymethyl group to aldehyde.
- **Container:** Amber glass vials with Teflon-lined caps. Prevents photolysis and ensures chemical resistance.

References

- ICH Expert Working Group. "ICH Q1A(R2): Stability Testing of New Drug Substances and Products." International Conference on Harmonisation, 2003.

- Baertschi, S. W., et al. "Pharmaceutical Stress Testing: Predicting Drug Degradation." Drugs and the Pharmaceutical Sciences, 2nd Edition, CRC Press, 2011.
- Yoshioka, S., & Stella, V. J. "Stability of Drugs and Dosage Forms." Springer, 2002.
- FDA Guidance for Industry. "Analytical Procedures and Methods Validation for Drugs and Biologics." U.S. Food and Drug Administration, 2015.
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